

Fenchyl acetate CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenchyl acetate

Cat. No.: B1672493

[Get Quote](#)

Fenchyl Acetate: A Technical Overview

Introduction

Fenchyl acetate is a monoterpenoid ester recognized for its characteristic mild, sweet, and pine-like aroma.[1] This bicyclic monoterpene derivative is found in various essential oils, including those from fennel, rosemary, and the leaves of *Juniperus rigida*. [1][2] It is primarily utilized as a fragrance ingredient in a wide array of products such as perfumes, soaps, and other toiletries, as well as in household cleaners and detergents. [3][4] Additionally, it serves as a flavoring agent in the food industry. This technical guide provides an in-depth look at the chemical and physical properties of **fenchyl acetate**, its synthesis, and relevant experimental protocols.

Molecular Structure and Identification

Fenchyl acetate is chemically known as 1,3,3-trimethyl-2-norbornanyl acetate. [5][6] The compound exists as a mixture of α - and β -isomers.

CAS Number: 13851-11-1 [1][6][7]

Molecular Formula: $C_{12}H_{20}O_2$ [1][6]

Molecular Weight: 196.29 g/mol [8][9]

Synonyms:

- 1,3,3-Trimethyl-2-norbornanyl acetate[5][6]
- Bicyclo[2.2.1]heptan-2-ol, 1,3,3-trimethyl-, acetate[5][6]
- 3,3-Dimethyl-8,9-dinorbornan-2-yl acetate[4][10]

Physicochemical Properties

The following table summarizes the key quantitative data for **fenchyl acetate**:

Property	Value	Unit
Physical Description	Colorless mobile liquid with a mild, sweet, fir needle oil-type odor.[4]	-
Boiling Point	220[2]	°C
Density	0.98[2]	g/mL at 25 °C
Specific Gravity	0.97300 to 0.97900[1]	at 25.00 °C
Refractive Index	1.45600 to 1.46200[1]	at 20.00 °C
Flash Point	75.56[1]	°C
Water Solubility	23.23 (estimated)[1][4]	mg/L at 25 °C
Log Kow (calculated)	3.86[4]	-

Experimental Protocols: Synthesis of Fenchyl Acetate

Fenchyl acetate is commercially prepared through the esterification of fenchyl alcohol.[1][2] A common method involves the reaction of fenchyl alcohol with acetic anhydride, often in the presence of a catalyst.[8][11]

Objective: To synthesize **fenchyl acetate** via the esterification of fenchyl alcohol with acetic anhydride.

Materials:

- Fenchol (1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol)
- Acetic anhydride
- Catalyst (e.g., pyridine)[2]
- 30% Sodium Hydroxide (NaOH) solution
- Glass reaction vessel
- Heating and stirring apparatus
- Separatory funnel
- Vacuum distillation apparatus

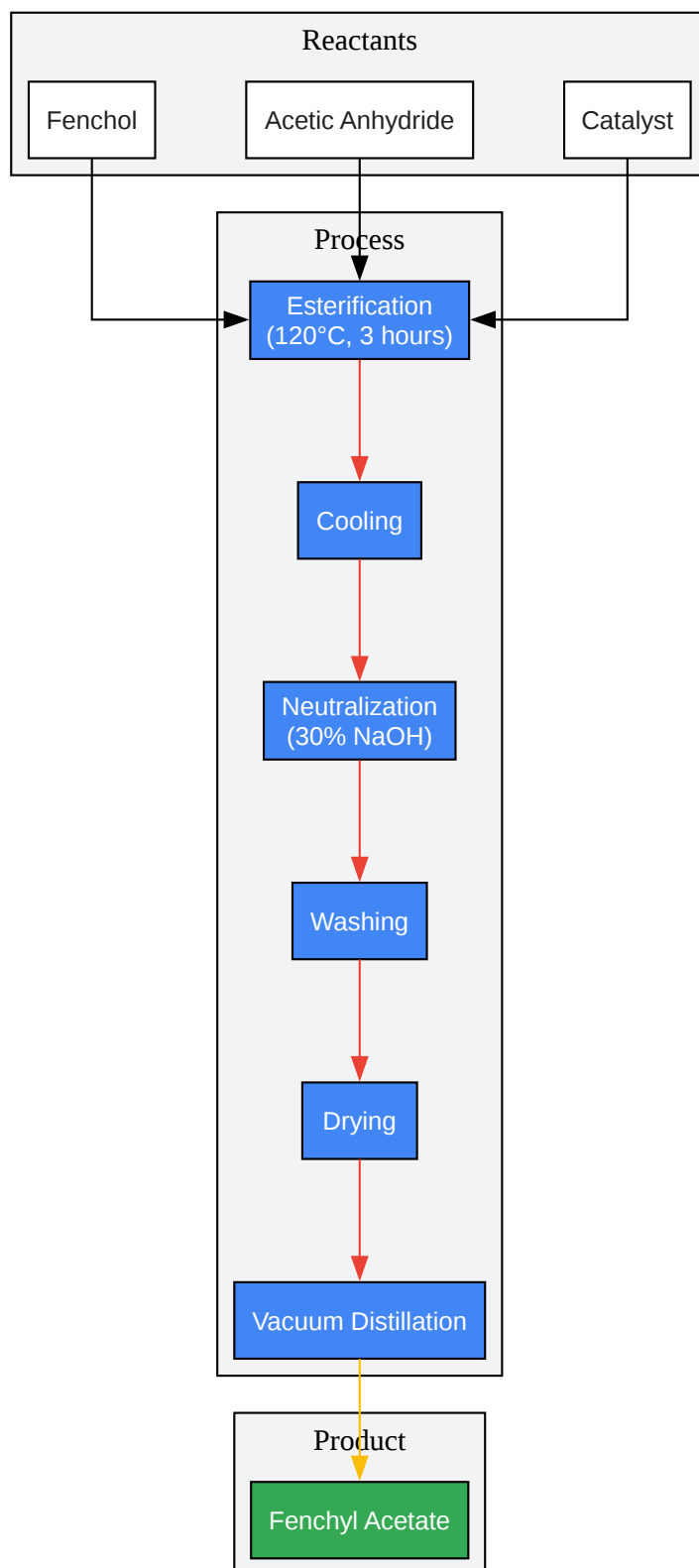
Procedure:

- Esterification:
 - In a glass reaction vessel, combine fenchol, acetic anhydride, and the catalyst. A reported mass ratio for this reaction is 1 part fenchol to 0.73 parts acetic anhydride and 0.08 parts catalyst.[11]
 - Heat the mixture to approximately 120 °C while stirring continuously.[11] Maintain this temperature for about 3 hours to allow the esterification reaction to proceed.[11]
- Neutralization and Washing:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Carefully add a 30% sodium hydroxide solution to neutralize any unreacted acetic anhydride and the catalyst.[11] This step should be performed with caution as it is an exothermic reaction.

- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water and then a saturated sodium bicarbonate solution to remove any remaining acid.
- Finally, wash with brine (saturated sodium chloride solution) to aid in the separation of the organic and aqueous layers.
- Purification:
 - Separate the organic layer containing the crude **fenchyl acetate**.
 - Dry the organic layer over an anhydrous drying agent, such as magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
 - Purify the crude product by vacuum distillation to obtain high-purity **fenchyl acetate**.[\[11\]](#)

Visualizing the Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **fenchyl acetate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **fenchyl acetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fenchyl acetate, 13851-11-1 [thegoodscentcompany.com]
- 2. FENCHYL ACETATE | 13851-11-1 [chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. foreverest.org [foreverest.org]
- 5. Fenchyl acetate (CAS 13851-11-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. Fenchyl acetate [webbook.nist.gov]
- 7. Fenchyl acetate [webbook.nist.gov]
- 8. foreverest.net [foreverest.net]
- 9. 1,3,3-Trimethyl-2-norbornanyl acetate | C₁₂H₂₀O₂ | CID 107217 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. nmppdb.com.ng [nmppdb.com.ng]
- 11. CN103012130A - Method for preparing fenchyl acetate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Fenchyl acetate CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672493#fenchyl-acetate-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com